

# Essential Safety and Disposal Protocol for Sari 59-801

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Compound of Interest		
Compound Name:	Sari 59-801	
Cat. No.:	B1681469	Get Quote

Disclaimer: A specific Safety Data Sheet (SDS) for "Sari 59-801" or the corresponding CAS number 80565-58-8 could not be located. The following guidance is based on the chemical structure, 2-(dimethylamino)-1-[2-(3-ethyl-5-methyl-4-isoxazolyl)-1H-indol-3-yl]ethanol, and established procedures for the disposal of similar amine-containing research chemicals. Researchers must consult their institution's Environmental Health and Safety (EHS) department for specific disposal requirements and to ensure full compliance with local, state, and federal regulations.

This document provides essential procedural information for the safe handling and disposal of **Sari 59-801**, designed for researchers, scientists, and drug development professionals. The following step-by-step guidance is critical for laboratory safety and responsible chemical waste management.

## **Quantitative Data Summary**

Due to the absence of a specific SDS, quantitative data regarding toxicity, flammability, and exposure limits are not available. The following table summarizes the key procedural and safety information based on best practices for handling similar chemical compounds.



Parameter	Guideline	Source/Rationale
Personal Protective Equipment (PPE)	Nitrile gloves, safety glasses with side shields, lab coat.	Standard laboratory practice for handling research chemicals.
Waste Container Type	Clearly labeled, sealed container for solid waste. Separate, labeled waste container for liquid waste (non-halogenated organic waste).	General procedure for hazardous chemical waste segregation.[1]
Disposal Method	Via a licensed hazardous waste disposal company.	Standard procedure for the disposal of research chemicals.[1]
Spill Response	Absorb with inert material, collect in a sealed container, and treat as hazardous waste.	General procedure for chemical spills.
In case of Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	Standard first aid procedure.
In case of Skin Contact	Wash with plenty of soap and water.	Standard first aid procedure.

# **Step-by-Step Disposal Procedures**

The proper disposal of **Sari 59-801** requires careful adherence to the following steps to ensure the safety of laboratory personnel and environmental protection.

- 1. Personal Protective Equipment (PPE) and Engineering Controls:
- Always wear appropriate PPE, including a lab coat, nitrile gloves, and safety glasses with side shields when handling Sari 59-801.
- Conduct all handling and disposal procedures within a certified chemical fume hood to prevent inhalation of any potential aerosols or vapors.



#### 2. Waste Segregation and Collection:

- Solid Waste: Collect any unused or contaminated solid Sari 59-801 in a dedicated, clearly labeled, and sealable hazardous waste container.
- Liquid Waste: Solutions containing Sari 59-801 should be collected in a separate, labeled waste container designated for non-halogenated organic waste.
- Contaminated Materials: All materials that have come into contact with the chemical, such as
  pipette tips, gloves, and bench paper, must be considered contaminated and disposed of as
  hazardous waste.

### 3. Labeling and Storage:

- All waste containers must be clearly labeled with the chemical name ("Sari 59-801" and the full chemical name), concentration, and the words "Hazardous Waste."
- Store waste containers in a designated, well-ventilated, and secure waste accumulation area, away from incompatible materials.

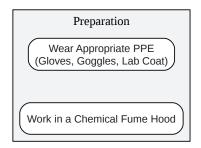
#### 4. Final Disposal:

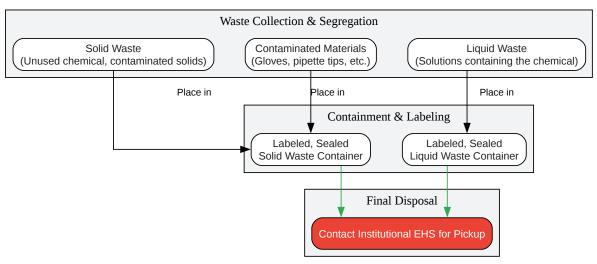
- The final disposal of Sari 59-801 waste must be conducted through your institution's EHS department or a licensed hazardous waste disposal company.[1]
- Do not dispose of Sari 59-801 down the drain or in the regular trash.

## **Experimental Workflow for Disposal**

The following diagram illustrates the logical flow for the proper disposal of **Sari 59-801**.







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Caption: Disposal workflow for Sari 59-801.

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## References

- 1. benchchem.com [benchchem.com]
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